

# Essential Safety and Operational Protocols for Handling Antitumor Agent-183

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## Compound of Interest

Compound Name: Antitumor agent-183

Cat. No.: B15576195

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This document provides critical safety and logistical information for the handling and disposal of **Antitumor agent-183** (CAS: 3018960-58-9), a potent inhibitor of matrix metalloproteinase-9 (MMP-9). Adherence to these guidelines is essential to minimize exposure risk and ensure a safe laboratory environment.

## Compound Information

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub> S
CAS Number	3018960-58-9
Storage Temperature	-20°C

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Antitumor agent-183** to prevent dermal, ocular, and respiratory exposure. The required level of protection varies depending on the task.

Activity	Recommended PPE
Receiving/Storage	- Single pair of chemically resistant gloves- Lab coat- Safety glasses with side shields
Preparation/Compounding (in a certified chemical fume hood or ducted biosafety cabinet)	- Double pair of chemically resistant nitrile gloves- Disposable, impermeable gown with tight cuffs- Safety goggles or a face shield
Handling/Experimental Use	- Double pair of chemically resistant nitrile gloves- Disposable, impermeable gown with tight cuffs- Safety glasses with side shields
Waste Disposal	- Double pair of chemically resistant nitrile gloves- Disposable, impermeable gown with tight cuffs- Safety goggles or a face shield
Spill Cleanup	- Double pair of chemically resistant nitrile gloves- Disposable, impermeable gown with tight cuffs- Safety goggles and a face shield- Appropriate respiratory protection (based on risk assessment)

## Handling and Experimental Protocols

### 3.1. Preparation of Solutions

- All manipulations involving the solid form of **Antitumor agent-183** must be conducted in a certified chemical fume hood or a ducted biosafety cabinet to prevent inhalation of dust or aerosols.[\[1\]](#)
- Before beginning, cover the work surface with a disposable, plastic-backed absorbent pad.[\[1\]](#)
- Carefully weigh the desired amount of the compound.
- Slowly add the solvent to the powder to avoid aerosolization.

- Ensure the container is securely capped and mix gently until the solid is completely dissolved.
- Clearly label the solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

### 3.2. General Handling

- Always handle **Antitumor agent-183** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- After handling, always wash hands thoroughly.[\[1\]](#)

## Disposal Plan

All materials contaminated with **Antitumor agent-183** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.[\[1\]](#) Discharge into the environment must be avoided.[\[2\]](#)

Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, gowns, pipette tips, absorbent pads) - Place in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused solutions, contaminated media) - Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.[2]
Sharps	(e.g., needles, scalpels) - Dispose of immediately in a designated, puncture-resistant sharps container labeled as hazardous waste. Do not recap or bend needles.[1]
Empty Containers	- Rinse the container three times with a suitable solvent. Collect the rinsate as hazardous liquid waste. Deface the label on the empty container before disposing of it according to institutional guidelines.

## Emergency Procedures

Exposure	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

## Workflow Diagrams

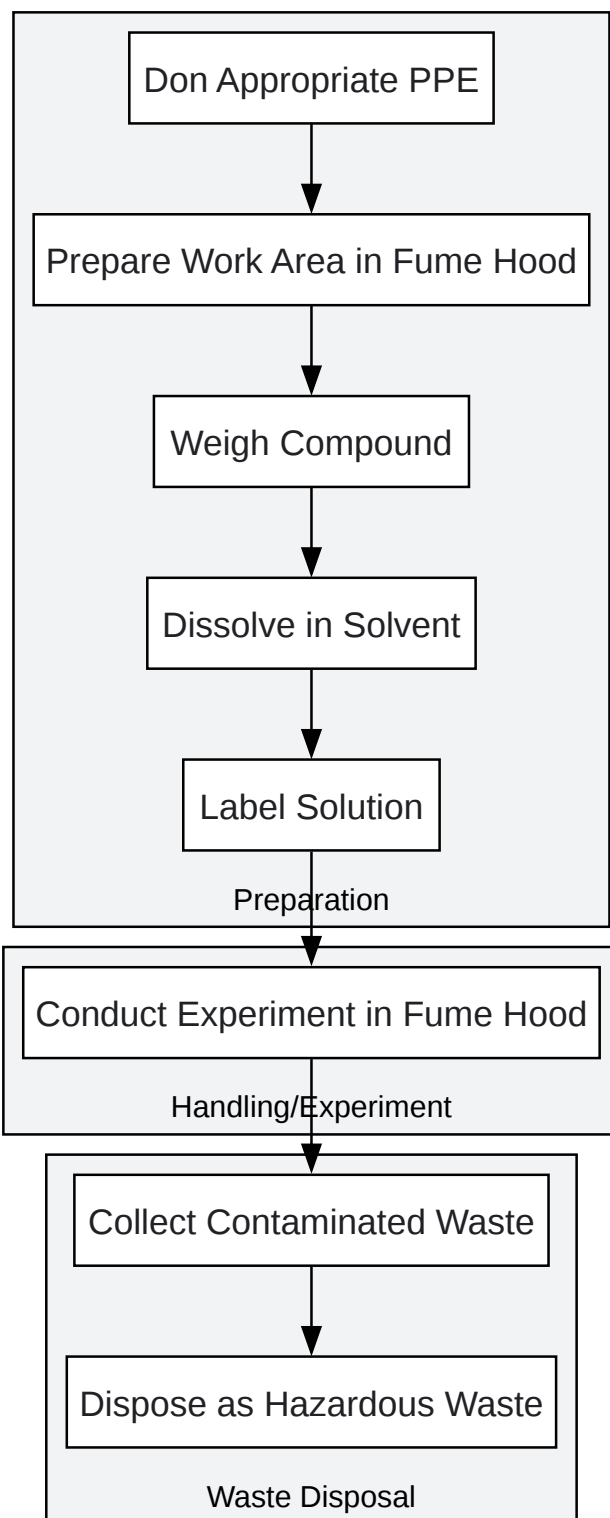


Figure 1: Handling Protocol for Antitumor agent-183

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Caption: Workflow for the safe handling of **Antitumor agent-183**.

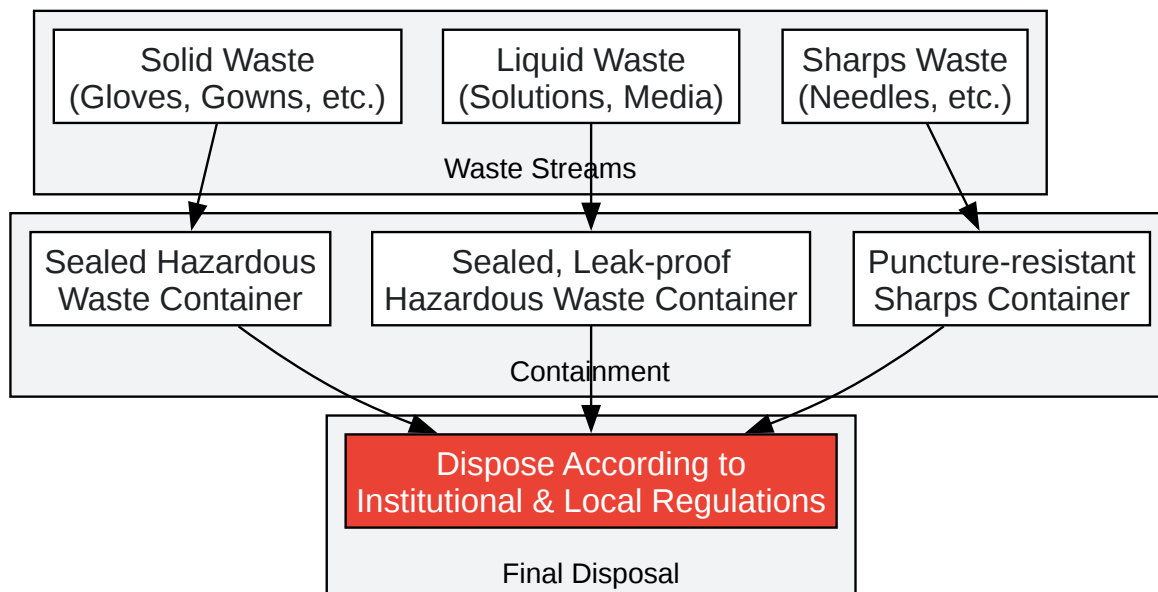


Figure 2: Disposal Plan for Antitumor agent-183

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Caption: Waste disposal workflow for **Antitumor agent-183**.

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## References

- 1. unthsc.edu [unthsc.edu]
- 2. targetmol.com [targetmol.com]
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